

Technical Support Center: Synthesis of 2-Methoxymethoxy-4-nitro-phenylamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methoxymethoxy-4-nitro-phenylamine

CAS No.: 945969-40-4

Cat. No.: B1530480

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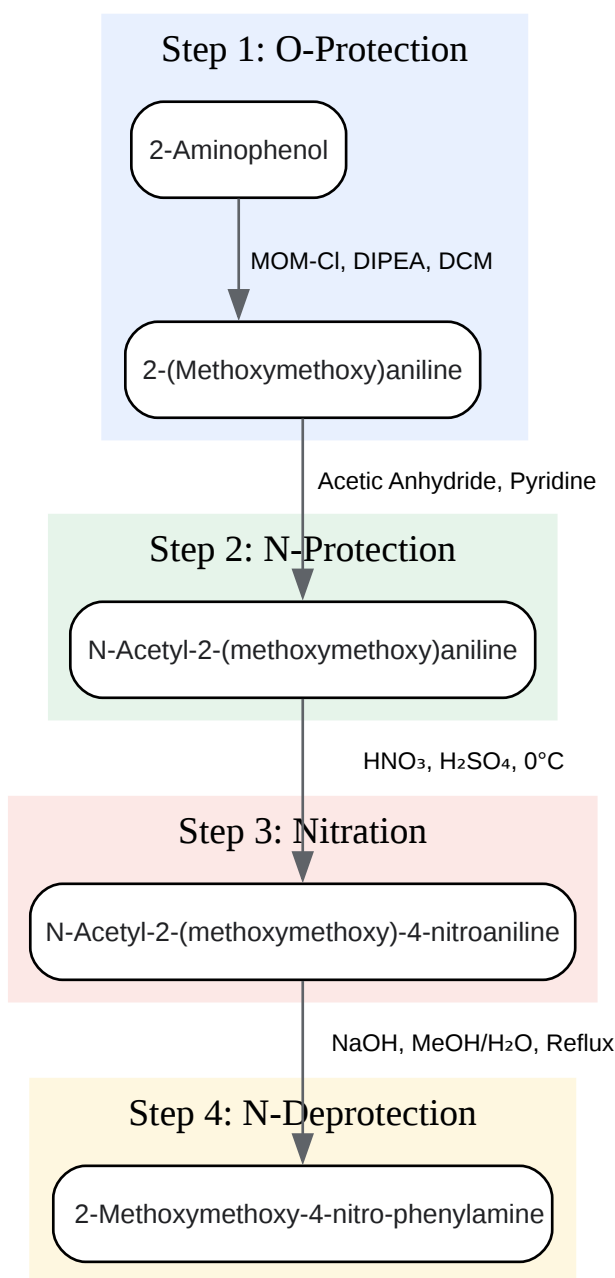
Welcome to the technical support resource for the synthesis of **2-Methoxymethoxy-4-nitro-phenylamine**. This guide is designed for researchers, chemists, and drug development professionals to provide in-depth, field-tested insights into this multi-step synthesis. We will move beyond simple protocols to explain the causality behind experimental choices, helping you troubleshoot common issues and optimize your reaction yield and purity.

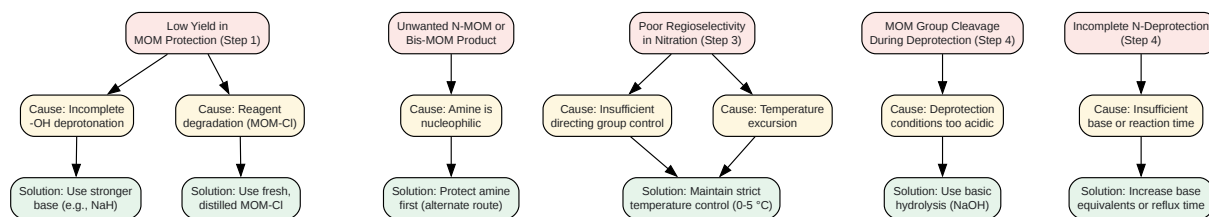
Synthetic Pathway Overview

The synthesis of **2-Methoxymethoxy-4-nitro-phenylamine**, also known as 2-(methoxymethoxy)-4-nitroaniline, is typically achieved through a four-step sequence starting from the readily available 2-aminophenol. The strategy involves the protection of the reactive hydroxyl and amino groups to ensure the regioselective introduction of the nitro group at the C4 position.

The workflow is designed to manage the reactivity of the starting material. The phenolic hydroxyl group is more acidic than the amine and is protected first. Subsequently, the amine is

acetylated to prevent it from being oxidized during nitration and to strongly direct the incoming electrophile (NO_2^+) to the para position.





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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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